

Application Notes and Protocols for 2-Cyclohexylacetaldehyde

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Compound of Interest

Compound Name: 2-Cyclohexylacetaldehyde

Cat. No.: B1630252

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Abstract

2-Cyclohexylacetaldehyde is a versatile organic compound utilized as a precursor in the synthesis of pharmaceuticals and agrochemicals.[1] Its distinct chemical properties, including a flammable nature and potential for irritation, necessitate meticulous handling and storage procedures to ensure laboratory safety and experimental integrity.[2] This document provides a comprehensive guide for the safe handling, storage, and disposal of **2-**

Cyclohexylacetaldehyde, grounded in established safety protocols and an understanding of its chemical reactivity. The protocols herein are designed to be self-validating systems, emphasizing the causality behind each procedural step to foster a culture of safety and precision in the laboratory.

Physicochemical Properties of 2-Cyclohexylacetaldehyde

A thorough understanding of the physicochemical properties of **2-Cyclohexylacetaldehyde** is fundamental to its safe handling. These properties dictate the necessary precautions for storage and use.

Property	Value	Source
CAS Number	5664-21-1	[1][3]
Molecular Formula	C8H14O	[1][3]
Molecular Weight	126.20 g/mol	[1][2]
Appearance	Colorless to light yellow liquid/oil	[4]
Boiling Point	189.5 ± 9.0 °C at 760 mmHg	
Density	0.9 ± 0.1 g/cm ³	
Flash Point	61.9 ± 7.8 °C	
Solubility	Practically insoluble in water; soluble in alcohol and oils.	[3]
Vapor Pressure	0.6 ± 0.4 mmHg at 25°C	

Hazard Identification and Safety Precautions

2-Cyclohexylacetaldehyde is classified as a flammable liquid and an irritant.[2][3] Adherence to the following safety precautions is mandatory to mitigate risks.

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[2][5]
- H315: Causes skin irritation.[2][5]
- H319: Causes serious eye irritation.[2][5]
- H335: May cause respiratory irritation.[2][5][6]

Personal Protective Equipment (PPE)

The primary defense against chemical exposure is the consistent and correct use of PPE.

- **Eye Protection:** Chemical splash goggles are required at all times when handling **2-Cyclohexylacetaldehyde** to protect against splashes and vapors.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for integrity before each use and replace them immediately if contaminated or damaged.
- **Skin and Body Protection:** A flame-retardant laboratory coat must be worn and kept fully buttoned. Ensure that skin is not exposed.
- **Respiratory Protection:** All handling of **2-Cyclohexylacetaldehyde** should be conducted in a certified chemical fume hood to minimize inhalation of vapors. In the event of a large spill or inadequate ventilation, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

Engineering Controls

Engineering controls are the most effective means of minimizing exposure.

- **Chemical Fume Hood:** All work with **2-Cyclohexylacetaldehyde**, including weighing, transferring, and use in reactions, must be performed in a properly functioning chemical fume hood.
- **Ventilation:** The laboratory should be well-ventilated to prevent the accumulation of flammable vapors.
- **Safety Shower and Eyewash Station:** An accessible and operational safety shower and eyewash station are essential in the immediate work area.

Handling and Use Protocols

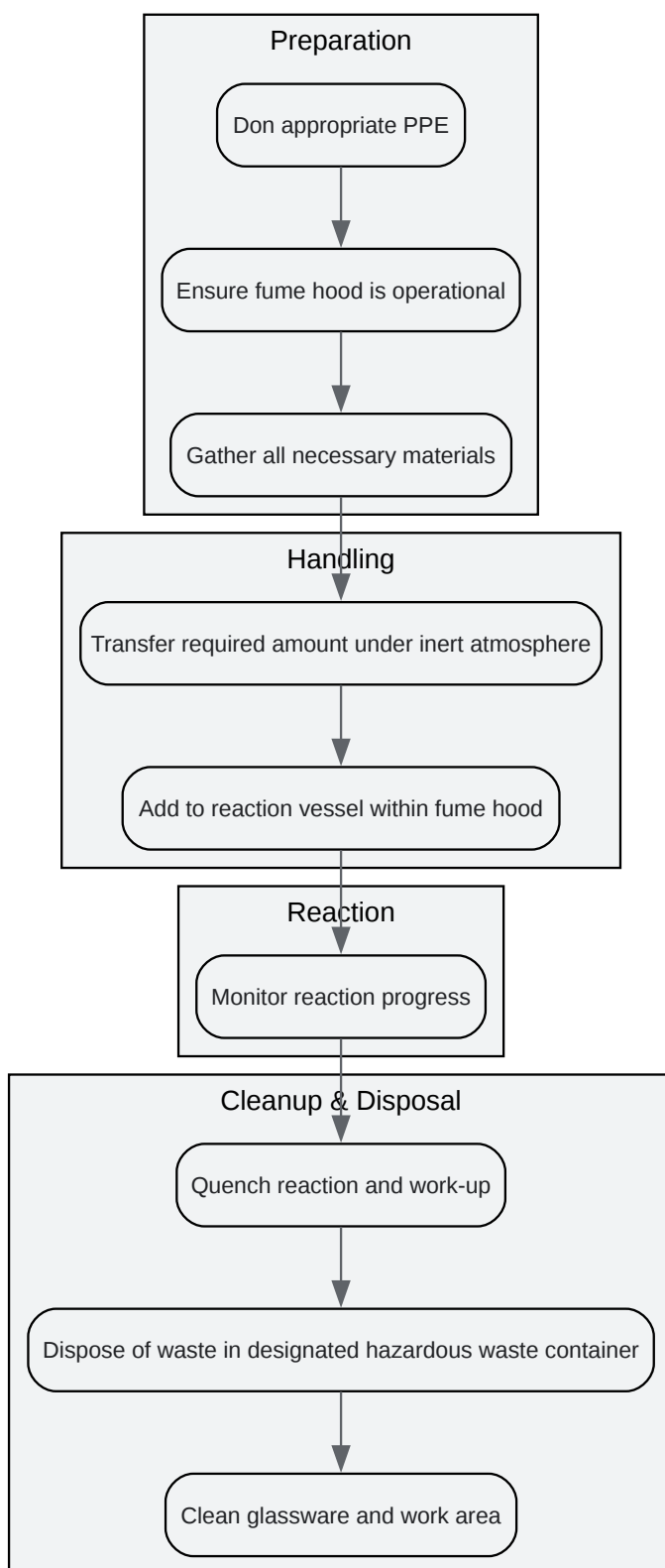
The inherent reactivity of aldehydes necessitates careful handling to prevent unwanted reactions and ensure the compound's stability.

General Handling

- **Inert Atmosphere:** Due to the propensity of aldehydes to oxidize, it is best practice to handle **2-Cyclohexylacetaldehyde** under an inert atmosphere (e.g., nitrogen or argon), particularly for long-term storage or when used in sensitive reactions.^[7]

- **Avoid Ignition Sources:** As a flammable liquid, keep **2-Cyclohexylacetaldehyde** away from open flames, hot surfaces, sparks, and other potential sources of ignition.^[5] Use explosion-proof equipment where necessary.^[5]
- **Grounding and Bonding:** To prevent static discharge, which can ignite flammable vapors, ensure that containers are properly grounded and bonded during transfers of large quantities.^[5]
- **Transfers:** Use appropriate laboratory equipment (e.g., glass pipettes, syringes) for transfers. Avoid pouring directly from large containers to minimize the risk of spills and vapor release.

Experimental Workflow



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Caption: Experimental workflow for using **2-Cyclohexylacetaldehyde**.

Storage Procedures

Proper storage is crucial for maintaining the chemical integrity of **2-Cyclohexylacetaldehyde** and ensuring laboratory safety.

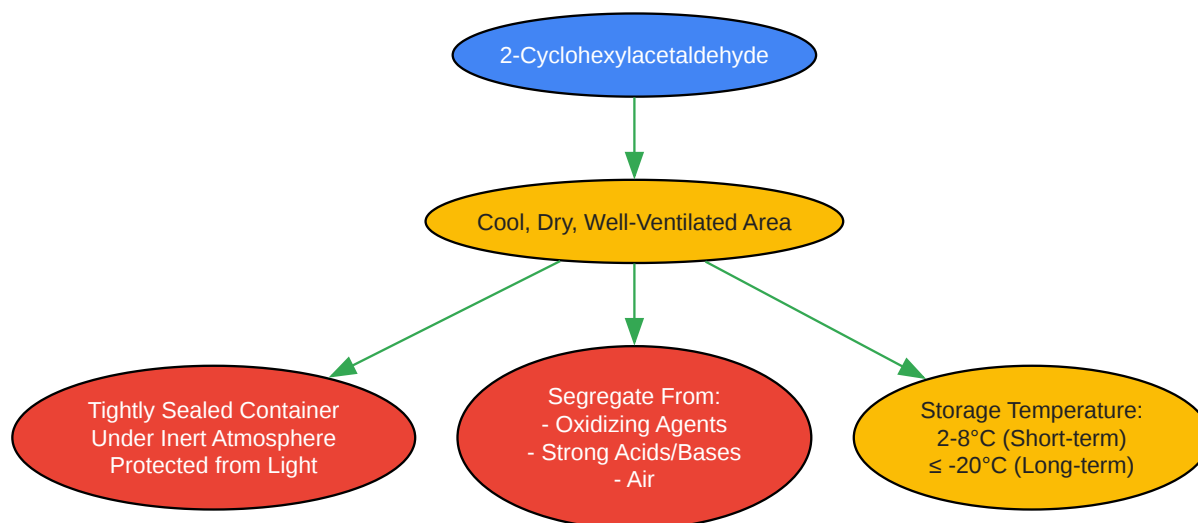
Storage Conditions

- **Temperature:** Store in a cool, dry, and well-ventilated area. While some sources suggest storage at 2-8°C, others recommend freezer storage at or below -20°C for long-term stability and to minimize polymerization and oxidation.^[8] For routine laboratory use, storage in a refrigerator (2-8°C) designed for flammable materials is acceptable. For long-term preservation, storage at -20°C under an inert atmosphere is the most prudent approach.
- **Inert Atmosphere:** To prevent oxidation, store **2-Cyclohexylacetaldehyde** under an inert gas like nitrogen or argon.^[7]
- **Container:** Keep the container tightly closed and properly labeled.^[5] Use containers made of compatible materials (e.g., amber glass).
- **Light:** Protect from light to prevent potential degradation.

Incompatible Materials

Segregate **2-Cyclohexylacetaldehyde** from the following incompatible materials to prevent hazardous reactions:

- **Oxidizing Agents:** Aldehydes can react vigorously with oxidizing agents.
- **Strong Acids and Bases:** These can catalyze polymerization or other decomposition reactions.
- **Air:** Prolonged exposure to air can lead to the formation of explosive peroxides.^[7]



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Caption: Key storage considerations for **2-Cyclohexylacetaldehyde**.

Spill and Emergency Procedures

Prompt and correct response to a spill is critical to prevent injury and property damage.

Small Spills (manageable by laboratory personnel)

- Alert Personnel: Immediately alert others in the vicinity.
- Evacuate: If necessary, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, and if safe to do so, increase ventilation by opening the fume hood sash.
- PPE: Don appropriate PPE, including respiratory protection if necessary.
- Containment: Contain the spill using an inert absorbent material such as vermiculite, sand, or a commercial sorbent. Do not use combustible materials like paper towels.
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it in a labeled, sealable container for hazardous waste disposal.

- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.

Large Spills

- Evacuate: Immediately evacuate the laboratory and alert others to do the same.
- Isolate: Close the doors to the affected area to contain vapors.
- Emergency Services: Activate the nearest fire alarm and contact your institution's emergency response team or the local fire department.
- Information: Be prepared to provide the identity and quantity of the spilled material to emergency responders.

Waste Disposal

All waste containing **2-Cyclohexylacetaldehyde** must be treated as hazardous waste.

- Collection: Collect all waste, including contaminated absorbent materials and disposable PPE, in a designated, properly labeled hazardous waste container.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "**2-Cyclohexylacetaldehyde**."
- Disposal: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office in accordance with all local, state, and federal regulations. Do not dispose of **2-Cyclohexylacetaldehyde** down the drain.^[9]

Occupational Exposure Limits

Currently, there are no specific occupational exposure limits (OELs) established for **2-Cyclohexylacetaldehyde** by major regulatory bodies. However, due to its structural similarity to other short-chain aldehydes, a conservative approach to exposure is warranted. For reference, the OSHA Permissible Exposure Limit (PEL) for acetaldehyde is 200 ppm as an 8-hour time-weighted average (TWA), while the ACGIH Threshold Limit Value (TLV) is a ceiling of 25 ppm.^{[10][11]} Given the irritant nature of **2-Cyclohexylacetaldehyde**, all efforts should be made to keep exposure to the lowest achievable level.

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